

(R)-GSK-3685032 solubility and preparation for experiments

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Compound of Interest

Compound Name: (R)-GSK-3685032

Cat. No.: B15604792

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Application Notes and Protocols for (R)-GSK-3685032

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and preparation of **(R)-GSK-3685032** for experimental use. **(R)-GSK-3685032** is a potent, selective, and reversible inhibitor of DNA methyltransferase 1 (DNMT1).^{[1][2][3][4]} Its mechanism of action involves non-covalent binding to DNMT1, leading to DNA hypomethylation, transcriptional activation of silenced genes, and subsequent inhibition of cancer cell growth.^{[2][5][6][7][8]} This compound is noted for its improved tolerability and efficacy in preclinical models of acute myeloid leukemia (AML) compared to traditional hypomethylating agents.^{[7][8][9]}

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ N ₆ OS	[5]
Molecular Weight	420.53 g/mol	[5]
CAS Number	2170137-61-6	[5]
Appearance	Powder	[5]

Solubility Data

(R)-GSK-3685032 exhibits varying solubility in common laboratory solvents. It is highly soluble in DMSO, with limited solubility in ethanol and insolubility in water.^[5] For optimal results, it is crucial to use fresh, anhydrous DMSO, as the compound's solubility can be significantly reduced in the presence of moisture.^{[1][5]}

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	42 mg/mL ^[5]	99.87 mM ^[5]	Use of fresh, moisture-free DMSO is highly recommended. ^{[1][5]} Sonication may be required for complete dissolution. ^[6]
DMSO	60 mg/mL ^[1]	142.68 mM ^[1]	Ultrasonic treatment is needed. Hygroscopic DMSO significantly impacts solubility. ^[1]
DMSO	26.4 mg/mL ^[6]	62.78 mM ^[6]	Sonication is recommended. ^[6]
Ethanol	2 mg/mL ^[5]	4.76 mM	-
Water	Insoluble	-	-
In Vivo Formulation	2 mg/mL ^[6]	4.76 mM ^[6]	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. ^[6]
In Vivo Formulation	≥ 4.5 mg/mL	-	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. ^[10]

Experimental Protocols

Preparation of Stock Solutions

For In Vitro Experiments:

A stock solution of **(R)-GSK-3685032** is typically prepared in high-purity, anhydrous DMSO.

Materials:

- **(R)-GSK-3685032** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Vortex mixer and sonicator

Procedure:

- Equilibrate the **(R)-GSK-3685032** vial to room temperature before opening.
- Weigh the desired amount of **(R)-GSK-3685032** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to facilitate dissolution.
- If necessary, sonicate the solution in a water bath for short intervals until the compound is completely dissolved.[\[6\]](#)
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
[\[10\]](#)

Storage of Stock Solutions:

- Store aliquots at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[5\]](#)
- For long-term storage, store at -80°C (up to 1 year).[\[1\]](#)[\[5\]](#)

For In Vivo Experiments:

A common formulation for subcutaneous administration in mouse models involves a multi-component vehicle.

Materials:

- **(R)-GSK-3685032** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile tubes and syringes

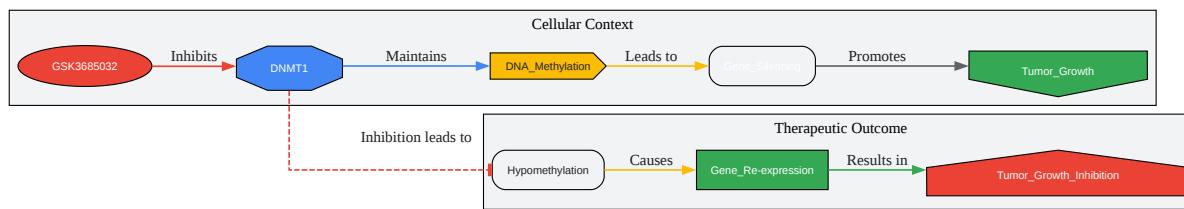
Procedure for a 2 mg/mL solution:[6]

- Prepare a concentrated stock solution of **(R)-GSK-3685032** in DMSO (e.g., 20 mg/mL).
- In a sterile tube, sequentially add the following components, ensuring the solution is clear after each addition:
 - 10% of the final volume with the DMSO stock solution.
 - 40% of the final volume with PEG300. Mix until clear.
 - 5% of the final volume with Tween 80. Mix until clear.
 - 45% of the final volume with sterile saline. Mix until the final solution is a clear, homogenous mixture.
- This formulation should be prepared fresh immediately before use for optimal results.[5]

Signaling Pathway and Experimental Workflow

Mechanism of Action of (R)-GSK-3685032

(R)-GSK-3685032 is a selective inhibitor of DNMT1, a key enzyme responsible for maintaining DNA methylation patterns during cell division.[5][7] By inhibiting DNMT1, the compound leads to passive demethylation of the genome, resulting in the re-expression of tumor suppressor genes and other silenced genes, which in turn can inhibit cancer cell growth.[2][5][6]

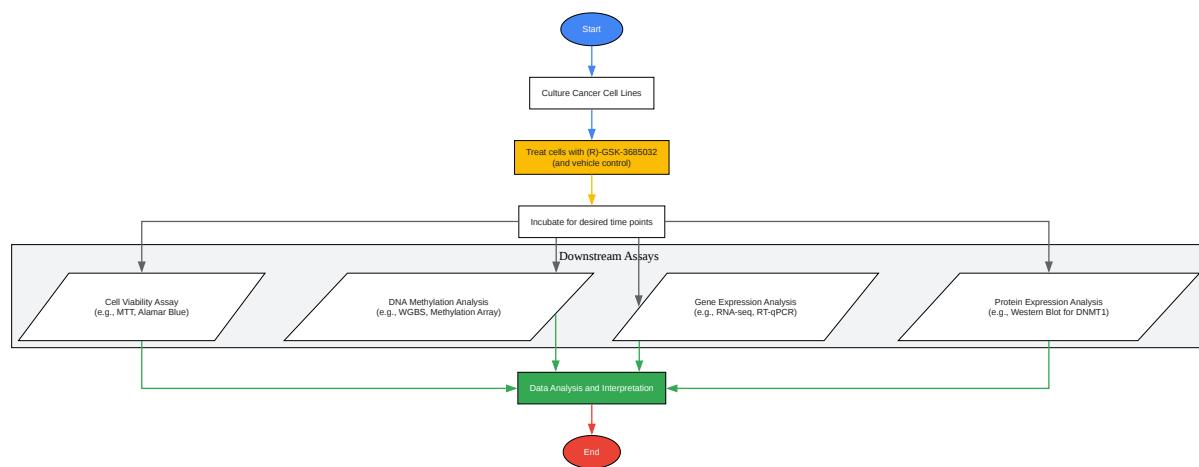


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Caption: Mechanism of action of **(R)-GSK-3685032**.

General Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for assessing the effects of **(R)-GSK-3685032** on cancer cell lines.



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Caption: General workflow for in vitro experiments.

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